

Stigmasta-4,22,25-trien-3-one, (22E)-: An Obscure Phytosterol

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Compound of Interest

Compound Name: Stigmasta-4,22,25-trien-3-one,
(22E)-

Cat. No.: B12429909

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Despite its defined chemical structure, the specific phytosterol "**Stigmasta-4,22,25-trien-3-one, (22E)-**" remains a compound with a shrouded history, absent from the mainstream scientific literature regarding its natural discovery and origin. While its existence is confirmed through chemical databases, detailed information on its isolation from a natural source or its initial synthesis is not readily available in published research.

This technical guide aims to provide a comprehensive overview of the available information on **Stigmasta-4,22,25-trien-3-one, (22E)-**, and to contextualize it within the broader family of stigmastane-type steroids. Due to the scarcity of specific data, this report will also draw upon information from closely related and well-documented analogues to infer potential characteristics and methodologies.

Chemical Identity and Properties

Stigmasta-4,22,25-trien-3-one, (22E)- is a polycyclic lipid molecule belonging to the steroid class. Its chemical formula is C₂₉H₄₄O, and it has a molecular weight of 408.7 g/mol. The structure, indexed under CAS number 848669-09-0, features a stigmastane skeleton characterized by a conjugated ketone in the A-ring (at position 3) and double bonds at positions 4, 22, and 25 of the steroidal backbone. The "(22E)-" designation specifies the stereochemistry of the double bond in the side chain.

Table 1: Physicochemical Properties of **Stigmasta-4,22,25-trien-3-one, (22E)-**

Property	Value	Source
Molecular Formula	C29H44O	PubChem
Molecular Weight	408.7 g/mol	PubChem
CAS Number	848669-09-0	PubChem
IUPAC Name	(8S,9S,10R,13R,14S,17R)-17-[(2R,3E,5R)-5-ethyl-6-methylhepta-3,6-dien-2-yl]-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one	PubChem

Presumed Origin: A Synthetic or Rare Natural Product

The current body of scientific literature lacks any specific report on the isolation of **Stigmasta-4,22,25-trien-3-one, (22E)-** from a natural source. This suggests two possibilities:

- **Synthetic Origin:** The compound may be a result of a chemical synthesis, potentially as a derivative of a more common natural sterol for structure-activity relationship studies.
- **Undiscovered or Rare Natural Product:** It is possible that this compound exists in nature but has not yet been isolated and identified, or it is present in such low quantities that its detection is challenging.

In contrast, structurally similar compounds have been isolated from various natural sources. For instance, (22E,24S)-Stigmasta-5,22,25-trien-3 β -ol has been identified in the plant *Clerodendrum viscosum*. Another related compound, Stigmasta-4,22-dien-3-one, has been found in organisms such as sponges and the plant *Rhinacanthus nasutus*.

Postulated Methodologies for Synthesis and Isolation

While no specific experimental protocols for **Stigmasta-4,22,25-trien-3-one, (22E)-** are available, methodologies for the synthesis and isolation of analogous compounds can provide a framework for potential approaches.

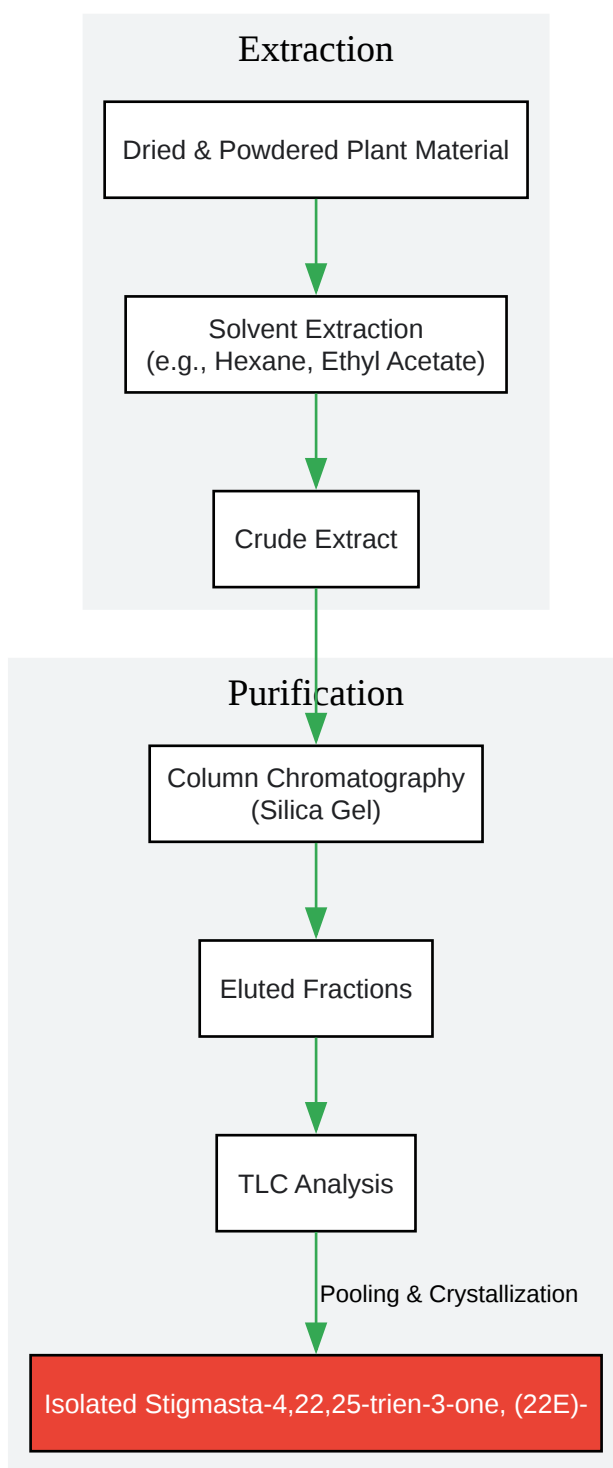
Potential Synthetic Pathway

A plausible synthetic route could involve the oxidation of a corresponding 3-hydroxy steroid precursor. For example, a synthetic pathway could be envisioned starting from a readily available stigmasterol derivative.

Caption: A potential synthetic route to **Stigmasta-4,22,25-trien-3-one, (22E)-**.

General Isolation Protocol for Phytosterols

Should this compound be discovered in a natural source, a general workflow for its isolation would likely follow established protocols for phytosterol extraction and purification.



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Caption: A generalized workflow for the isolation of phytosterols from a natural source.

Anticipated Biological Activity

The biological activities of **Stigmasta-4,22,25-trien-3-one, (22E)-** have not been reported. However, based on the known activities of similar steroids, it could potentially exhibit a range of biological effects. For instance, Stigmasta-4,22-dien-3-one has been reported to possess antitubercular and cytotoxic activities. Other phytosterols are known for their anti-inflammatory, antioxidant, and cholesterol-lowering properties. Any future research on **Stigmasta-4,22,25-trien-3-one, (22E)-** would likely investigate these potential therapeutic areas.

Conclusion

Stigmasta-4,22,25-trien-3-one, (22E)- represents a gap in the current scientific knowledge of phytosterols. While its chemical identity is established, its discovery and origin remain undocumented in publicly accessible resources. The information on related compounds provides a valuable framework for postulating its synthesis, isolation, and potential biological activities. Further research is needed to elucidate the natural occurrence or definitive synthetic pathway of this compound and to explore its potential pharmacological applications. This would be a valuable contribution to the field of natural product chemistry and drug discovery.

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